

Application Notes: Utilizing Metoclopramide for the Induction of Lactation in Research Animals

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Compound of Interest

Compound Name: Metoclopramide

Cat. No.: B1676508

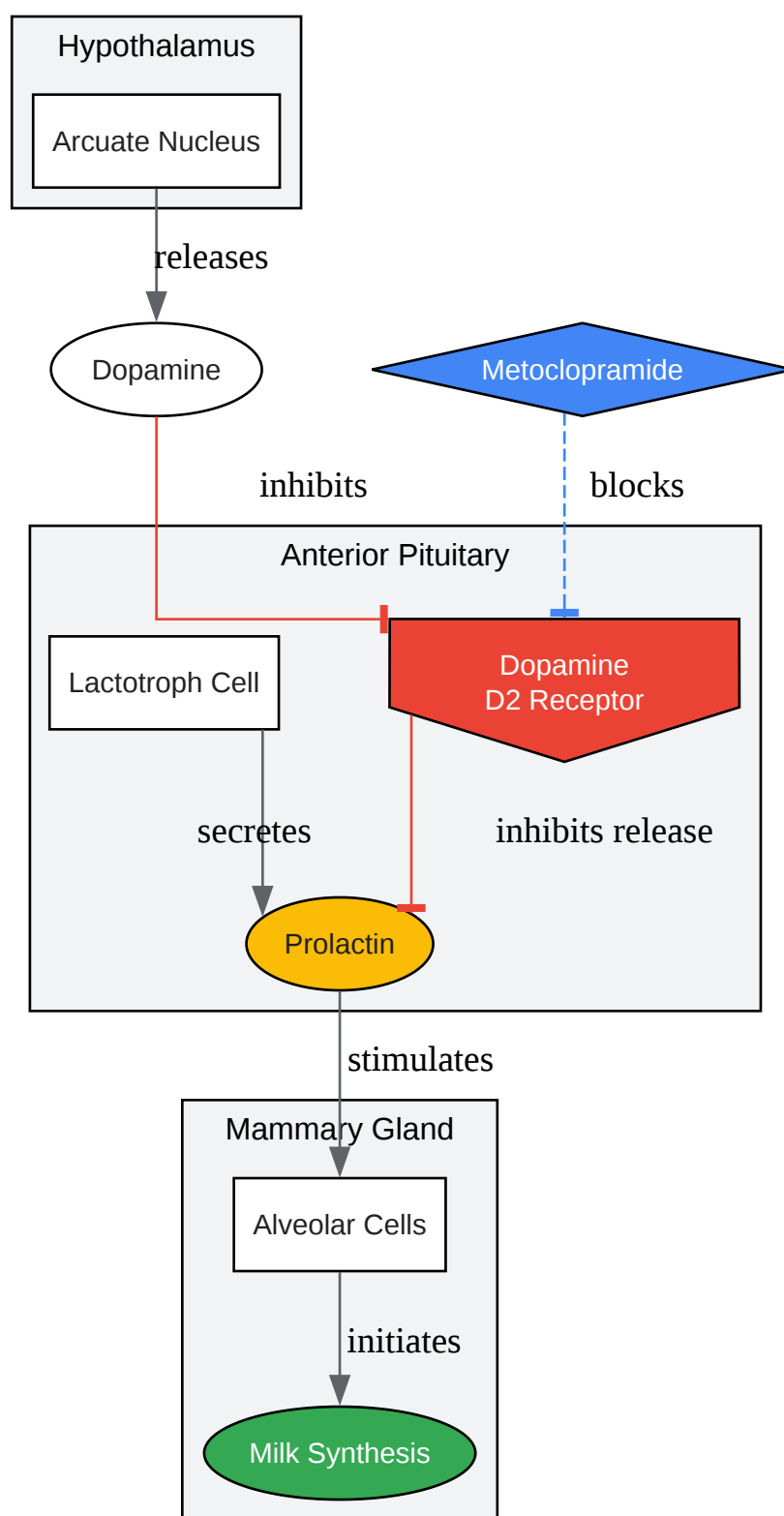
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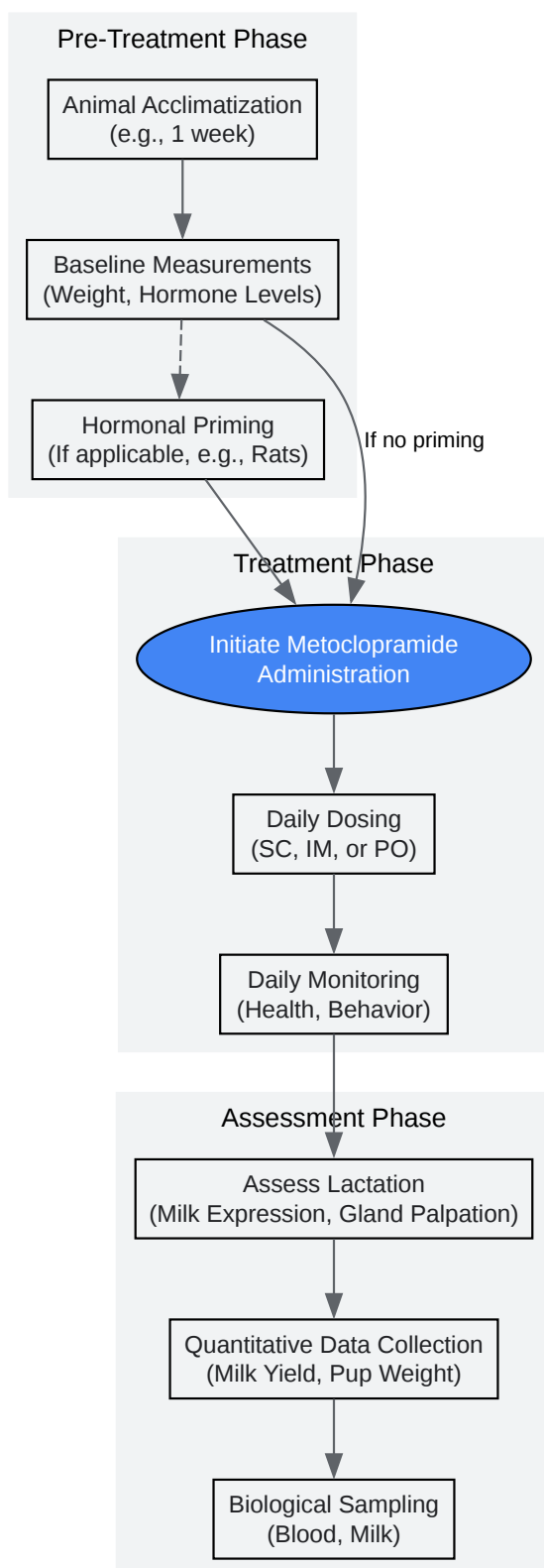
Introduction

Metoclopramide, a dopamine D2 receptor antagonist, is a widely utilized prokinetic agent that possesses the notable off-label effect of inducing hyperprolactinemia. This elevation in prolactin, the primary hormone responsible for lactogenesis, makes **metoclopramide** a valuable pharmacological tool for inducing lactation in various animal models. The ability to reliably induce lactation is critical for studies in reproductive biology, toxicology, and pharmacology, particularly for research focused on lactation physiology, milk composition analysis, and assessing the impact of xenobiotics on neonatal development through milk.

Mechanism of Action

Metoclopramide exerts its galactagogue effect by blocking D2 dopamine receptors in the anterior pituitary gland. Under normal physiological conditions, dopamine released from the hypothalamus tonically inhibits prolactin secretion by lactotrophs. By antagonizing these D2 receptors, **metoclopramide** removes this inhibitory signal, leading to a significant and sustained increase in the synthesis and release of prolactin from the pituitary. This surge in circulating prolactin acts on the mammary alveolar cells, stimulating the synthesis of milk proteins and lipids, thereby initiating and maintaining lactation.





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